

What are the physical and chemical properties of Ulifloxacin-d8?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ulifloxacin-d8

Cat. No.: B12431947

[Get Quote](#)

Ulifloxacin-d8: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the known physical and chemical properties of **Ulifloxacin-d8**, a deuterated isotopologue of Ulifloxacin. This document is intended to serve as a core resource, presenting available data, outlining standard experimental methodologies for property determination, and visualizing its primary mechanism of action.

Core Physical and Chemical Data

Ulifloxacin-d8 is the deuterium-labeled version of Ulifloxacin, an active metabolite of the prodrug Prulifloxacin.[1] As a fluoroquinolone antibiotic, its mechanism of action involves the inhibition of bacterial DNA synthesis. The incorporation of deuterium isotopes can be utilized in pharmacokinetic and metabolic studies.[2]

Quantitative Properties of Ulifloxacin-d8

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₈ D ₈ FN ₃ O ₃ S	[3]
Molecular Weight	357.43 g/mol	[3]
CAS Number	1246820-95-0	[3]
Boiling Point	577.0 ± 50.0 °C at 760 mmHg (Predicted)	[4]
Density	1.6 ± 0.1 g/cm ³ (Predicted)	[4]
Melting Point	Not available	[4]
Solubility	Sparingly soluble in DMSO (for Ulifloxacin)	[1]

Comparative Properties of Ulifloxacin (Non-deuterated)

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₁₆ FN ₃ O ₃ S	[5]
Molecular Weight	349.4 g/mol	[5]
CAS Number	112984-60-8	[5]

Experimental Protocols

While specific experimental data for the determination of all physical properties of **Ulifloxacin-d8** are not publicly available, the following sections detail standard methodologies that are broadly applicable for the characterization of pharmaceutical compounds.

Determination of Melting Point

The melting point of a solid is a key indicator of its purity. A sharp melting range typically signifies a pure compound, whereas impurities tend to depress and broaden the melting range. [6]

Methodology: Capillary Method (e.g., using a Mel-Temp apparatus)

- **Sample Preparation:** A small amount of the finely powdered **Ulifloxacin-d8** is packed into a capillary tube to a height of 2-3 mm.[7]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp, which consists of a heated block and a thermometer.[6]
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2°C per minute, as the temperature approaches the expected melting point.[7]
- **Observation:** The temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes liquid are recorded. This range is the melting point of the substance.[6]

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[8]

Methodology: Thiele Tube Method

- **Sample Preparation:** A small volume (a few milliliters) of the liquid sample is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed within the test tube.[9]
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and immersed in a Thiele tube containing a high-boiling point liquid, such as mineral oil.[10]
- **Heating:** The Thiele tube is gently heated, and the temperature of the bath is monitored.[10]
- **Observation:** As the liquid sample is heated, a stream of bubbles will emerge from the open end of the capillary tube. The heat source is then removed. The temperature at which the bubbling ceases and the liquid begins to enter the capillary tube is recorded as the boiling point.[9]

Determination of Solubility

Solubility is a crucial parameter in drug development, influencing bioavailability and formulation. The "shake-flask" method is a common technique for determining thermodynamic

solubility.[11]

Methodology: Shake-Flask Method

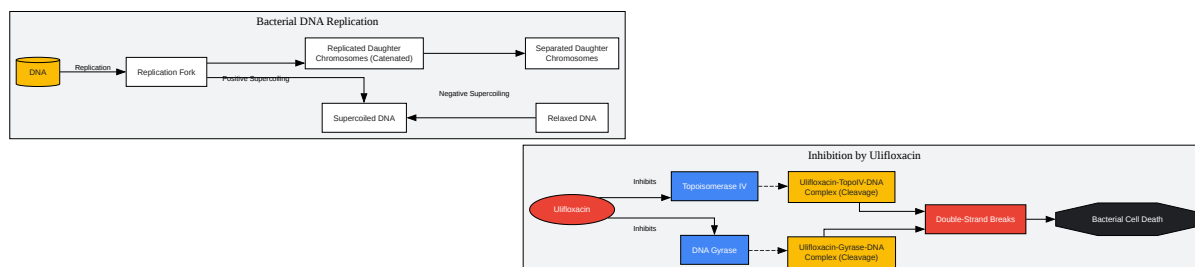
- Sample Preparation: An excess amount of **Ulifloxacin-d8** is added to a known volume of the solvent of interest (e.g., water, buffer solutions at various pH levels, organic solvents) in a sealed container.[11]
- Equilibration: The mixture is agitated (e.g., shaken or stirred) at a constant temperature for a prolonged period (typically 24-72 hours) to ensure that equilibrium is reached between the undissolved solid and the solution.[4]
- Phase Separation: The saturated solution is separated from the excess solid by centrifugation or filtration.[2]
- Quantification: The concentration of **Ulifloxacin-d8** in the clear, saturated solution is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectroscopy. This concentration represents the solubility of the compound in the given solvent at that temperature.[12]

Mechanism of Action: Inhibition of Bacterial DNA Synthesis

Ulifloxacin, the active form of **Ulifloxacin-d8**, exerts its antibacterial effect by targeting two essential bacterial enzymes: DNA gyrase and topoisomerase IV.[13] These enzymes are crucial for bacterial DNA replication, repair, and recombination.

- DNA Gyrase: This enzyme introduces negative supercoils into the bacterial DNA, a process necessary for the initiation of DNA replication and transcription.[14]
- Topoisomerase IV: This enzyme is primarily involved in the decatenation (separation) of newly replicated daughter DNA strands.[13]

Ulifloxacin binds to the complex of these enzymes with DNA, stabilizing a transient state where the DNA is cleaved. This prevents the re-ligation of the DNA strands, leading to double-strand breaks in the bacterial chromosome.[15] The accumulation of these breaks ultimately results in the inhibition of DNA replication and cell death.[16][17]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. Basic Procedure and Technical Requirements of Equilibrium Solubility Experiments [journal11.magtechjournal.com]
- 3. scbt.com [scbt.com]
- 4. lup.lub.lu.se [lup.lub.lu.se]
- 5. Ulfloxacin | C16H16FN3O3S | CID 124225 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 6. chem.ucalgary.ca [chem.ucalgary.ca]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. scribd.com [scribd.com]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 11. researchgate.net [researchgate.net]
- 12. lifechemicals.com [lifechemicals.com]
- 13. DNA gyrase, topoisomerase IV, and the 4-quinolones - PMC [pmc.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. Topoisomerase Inhibitors: Fluoroquinolone Mechanisms of Action and Resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [What are the physical and chemical properties of Ulifloxacin-d8?]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12431947#what-are-the-physical-and-chemical-properties-of-ulifloxacin-d8>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com